

# health and safety data for 4-Cyclohexylphenol

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## Compound of Interest

Compound Name: 4-Cyclohexylphenol

Cat. No.: B7723950

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## An In-depth Technical Guide to the Health and Safety of 4-Cyclohexylphenol

This guide provides a comprehensive overview of the available health and safety data for **4-Cyclohexylphenol** (CAS No. 1131-60-8), intended for researchers, scientists, and professionals in drug development. It covers physical and chemical properties, toxicological data, and generalized experimental protocols relevant to safety assessment.

## Chemical and Physical Properties

**4-Cyclohexylphenol** is an aromatic organic compound characterized by a cyclohexyl group attached to a phenol ring.<sup>[1]</sup> It appears as a white to light yellow or brown crystalline solid with a faint, phenolic odor.<sup>[1][2][3]</sup> It is sparingly soluble in water but soluble in organic solvents.<sup>[1][3]</sup>

Table 1: Physical and Chemical Properties of 4-Cyclohexylphenol

Property	Value	Source(s)
CAS Number	1131-60-8	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>12</sub> H <sub>16</sub> O	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	176.25 g/mol	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Appearance	White to light yellow/brown crystalline solid/powder; faint phenolic odor	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Melting Point	129-135°C	<a href="#">[2]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Boiling Point	213-215°C	<a href="#">[2]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Water Solubility	66.66 mg/L (at 25°C)	<a href="#">[2]</a> <a href="#">[3]</a>
Vapor Pressure	0.00144 mmHg (at 25°C)	<a href="#">[2]</a> <a href="#">[5]</a>
Flash Point	124°C - 153°C	<a href="#">[2]</a> <a href="#">[5]</a>
pKa	10.15 ± 0.13 (Predicted)	<a href="#">[2]</a> <a href="#">[3]</a>
Density	~0.95 - 1.04 g/cm <sup>3</sup> (estimate)	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a>

## Toxicological Profile and Safety Data

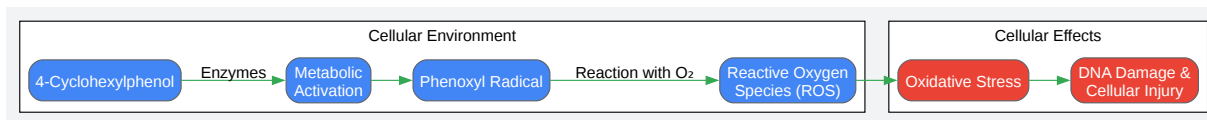
The toxicological data for **4-Cyclohexylphenol** is limited in publicly available literature. Most quantitative acute and chronic toxicity studies are not available.[\[5\]](#)[\[7\]](#) However, hazard classifications from regulatory bodies provide significant insight into its potential health effects. The compound is considered an irritant, a serious eye hazard, and is toxic to aquatic life.[\[4\]](#)[\[5\]](#)

Table 2: Summary of Toxicological and Safety Data for **4-Cyclohexylphenol**

Endpoint	Finding	Source(s)
GHS Hazard Statements	H315: Causes skin irritation H318: Causes serious eye damage H335: May cause respiratory irritation H411: Toxic to aquatic life with long lasting effects	[4][5]
Acute Toxicity (Oral, Dermal, Inhalation)	Data not available	[5][7]
Skin Corrosion/Irritation	Causes skin irritation. Symptoms may include itching, scaling, and reddening.	[4][7]
Serious Eye Damage/Irritation	Causes serious eye damage. Symptoms may include redness, pain, and watering.	[4][7]
Respiratory Irritation	May cause irritation to the respiratory system.	[3][4][7]
Germ Cell Mutagenicity	Data not available	[5]
Carcinogenicity (IARC, NTP, OSHA)	Not listed or classified.	[7]
Reproductive Toxicity	Data not available	[5]
Aquatic Toxicity	Toxic to aquatic life with long-lasting effects.	[4][5]

## Potential Mechanisms of Toxicity

While specific signaling pathways for **4-Cyclohexylphenol** are not well-documented, the toxicity of phenolic compounds can involve the generation of reactive oxygen species (ROS). [10] Metabolic processes can convert phenols into phenoxyl radicals, which in turn can lead to oxidative stress, a state that can damage cells and DNA.[10]



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Caption: General pathway for phenolic compound toxicity via oxidative stress.

## Experimental Protocols for Safety Assessment

Specific experimental protocols for **4-Cyclohexylphenol** are not detailed in the available literature. This section outlines standard methodologies for key toxicological endpoints, which are applicable for assessing chemicals like **4-Cyclohexylphenol**.

### Skin Irritation Testing (General Protocol)

Principle: Based on OECD Test Guideline 439 (In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method), this test assesses the potential of a substance to cause skin irritation.

Methodology:

- **Tissue Culture:** A reconstructed human epidermis (RhE) tissue is cultured to form a multi-layered, differentiated epidermis.
- **Application:** A precise amount of the test substance (**4-Cyclohexylphenol**) is applied topically to the tissue surface. A negative control (e.g., phosphate-buffered saline) and a positive control (e.g., 5% sodium dodecyl sulfate) are run in parallel.
- **Incubation:** The treated tissues are incubated for a specified period (e.g., 60 minutes) at 37°C.
- **Viability Assessment:** After incubation and rinsing, tissue viability is determined using a colorimetric assay, such as the MTT assay. This measures the activity of mitochondrial reductase enzymes in viable cells.

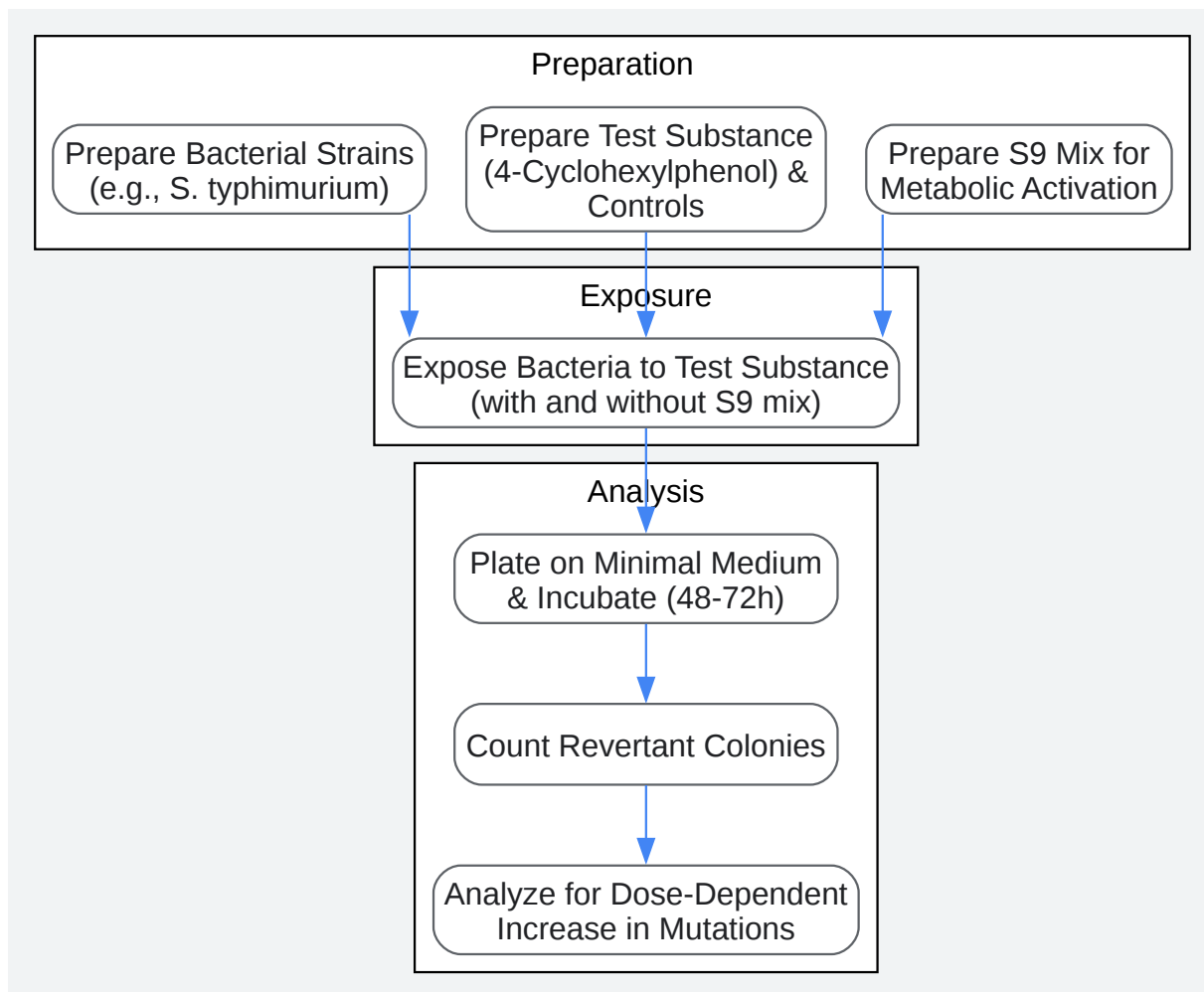
- **Data Analysis:** The cell viability of the test substance-treated tissue is compared to that of the negative control. A substance is identified as an irritant if the mean tissue viability is reduced below a defined threshold (e.g.,  $\leq 50\%$ ).

## Genotoxicity: Bacterial Reverse Mutation Test (Ames Test)

**Principle:** Based on OECD Test Guideline 471, the Ames test uses specific strains of *Salmonella typhimurium* and *Escherichia coli* to detect point mutations, which are an indication of a substance's genotoxic potential.

**Methodology:**

- **Strain Preparation:** Histidine-dependent bacterial strains (unable to grow in a histidine-free medium) are prepared.
- **Metabolic Activation:** The test is conducted both with and without an exogenous metabolic activation system (e.g., S9 mix, a rat liver homogenate), to mimic mammalian metabolism. [\[11\]](#)
- **Exposure:** The bacterial strains are exposed to various concentrations of **4-Cyclohexylphenol**, along with positive and negative controls.
- **Plating:** The treated bacteria are plated on a minimal agar medium that lacks histidine.
- **Incubation:** Plates are incubated for 48-72 hours at 37°C.
- **Colony Counting:** Only bacteria that have undergone a reverse mutation to regain their ability to synthesize histidine will form colonies. These "revertant" colonies are counted.
- **Data Analysis:** A substance is considered mutagenic if it produces a concentration-dependent increase in the number of revertant colonies compared to the negative control.

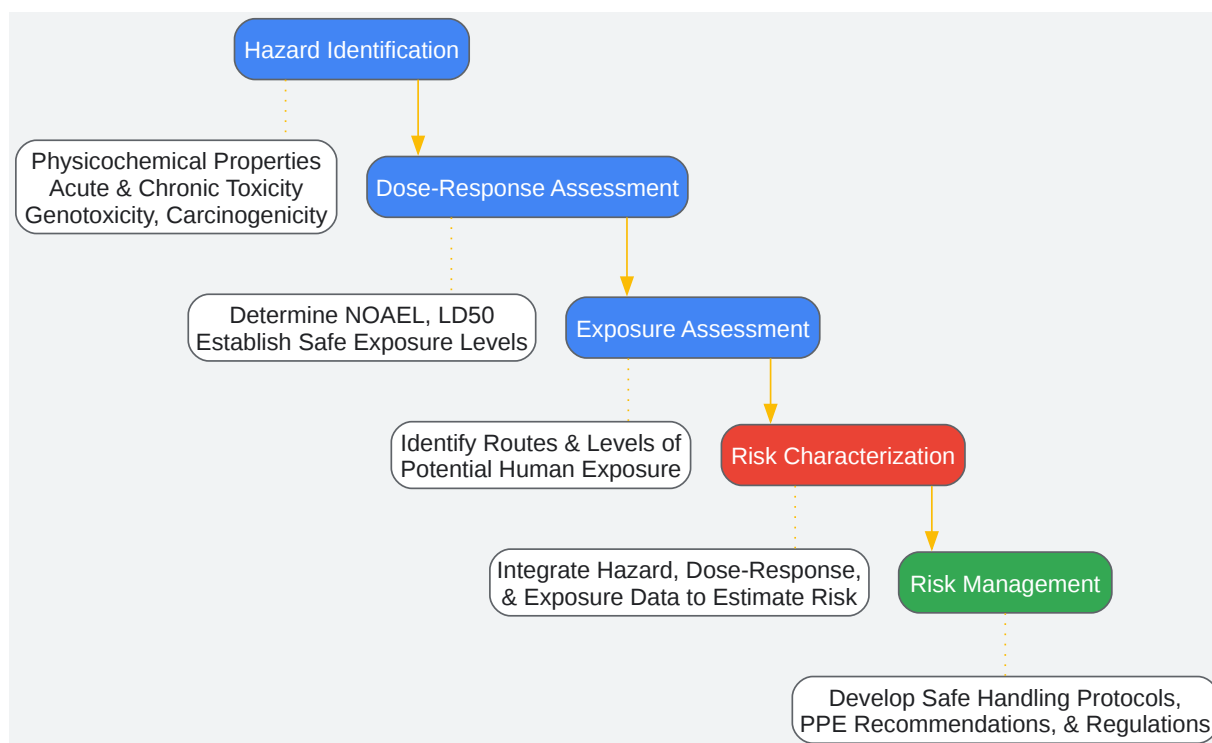


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Caption: Generalized experimental workflow for the Ames test.

## Overall Safety Assessment Framework

The health and safety evaluation of a chemical compound is a multi-step process. It begins with hazard identification and progresses through risk characterization to inform safe handling procedures.



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Caption: Logical flow of a chemical safety and risk assessment process.

## Handling and Storage Recommendations

Given its hazard profile, proper handling and storage of **4-Cyclohexylphenol** are crucial.

- Handling: Use in a well-ventilated area or under a fume hood.[12] Avoid contact with skin, eyes, and clothing.[7][12] Wear suitable protective clothing, gloves, and eye/face protection. [3] Avoid generating dust.[7]

- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances like strong oxidizing agents.[7] Keep containers tightly closed.[3][7]
- First Aid: In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.[3] For skin contact, flush with running water.[7] If inhaled, move to fresh air. [5] If ingested, do not induce vomiting and seek immediate medical attention.[5][7]

## Conclusion

**4-Cyclohexylphenol** is a compound with clear indications of being a skin and severe eye irritant, as well as an environmental hazard to aquatic life. Significant data gaps exist for its acute systemic toxicity, carcinogenicity, and reproductive toxicity. Researchers and professionals must handle this chemical with appropriate engineering controls and personal protective equipment. The provided general toxicological testing protocols offer a framework for any future safety assessments required to fill these data gaps.

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